

Personal protective equipment for handling GSK854

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Compound of Interest

Compound Name: GSK854

Cat. No.: B607866

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Essential Safety and Handling Guide for GSK854

For Researchers, Scientists, and Drug Development Professionals

This guide provides immediate, essential safety and logistical information for handling the TNNi3K inhibitor, **GSK854**. Following these procedures will ensure a safe laboratory environment and proper management of this research compound.

I. Personal Protective Equipment (PPE)

While **GSK854** is not classified as a hazardous substance, standard laboratory chemical handling precautions are mandatory to minimize any potential risks.^[1]

A. Core PPE Requirements

A foundational level of PPE is required at all times when handling **GSK854** in a solid or dissolved state.

PPE Component	Specification	Rationale
Eye Protection	Safety glasses with side shields or safety goggles.	Protects eyes from splashes of solutions containing GSK854.
Hand Protection	Nitrile or latex gloves.	Provides a barrier against skin contact. Given that GSK854 is often dissolved in Dimethyl Sulfoxide (DMSO)[2], it is crucial to use gloves with adequate resistance to this solvent. Both nitrile and latex gloves are generally recommended for handling DMSO.[3]
Body Protection	A standard laboratory coat.	Prevents contamination of personal clothing.

B. Enhanced Precautions for Aerosol Generating Procedures

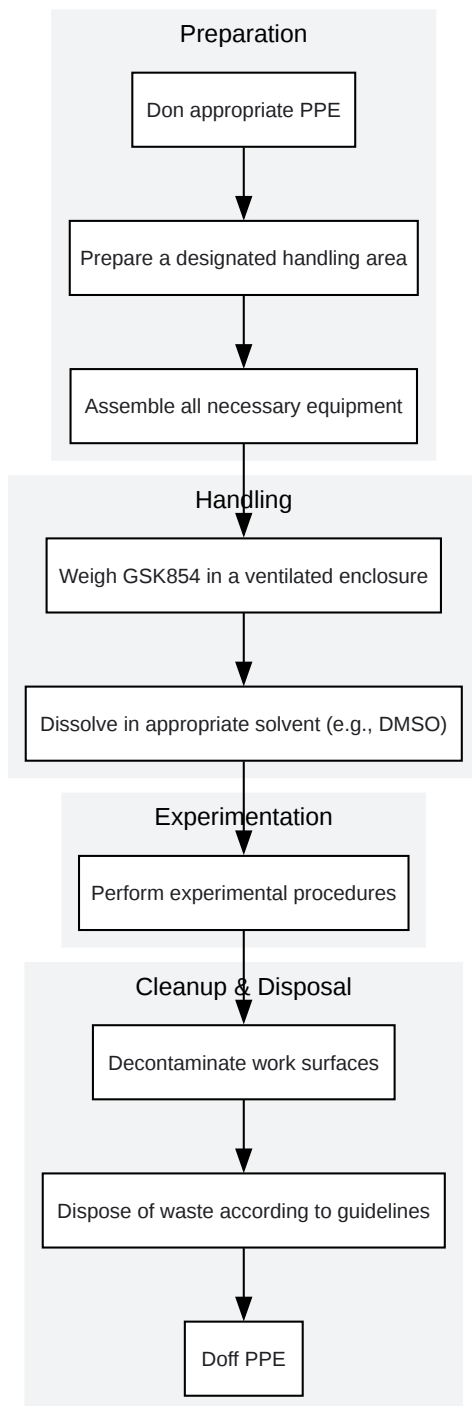
For any procedure with the potential to generate dust or aerosols of **GSK854**, such as weighing the powdered form, additional respiratory protection is necessary.

PPE Component	Specification	Rationale
Respiratory Protection	A NIOSH-approved N95 respirator or equivalent.	Prevents inhalation of fine particles of GSK854.
Ventilation	Use a chemical fume hood or a ventilated balance enclosure.	Captures airborne particles at the source, minimizing respiratory exposure.

II. Operational Plan: Safe Handling Workflow

The following workflow outlines the key steps for safely handling **GSK854** from receipt to use in experiments.

GSK854 Safe Handling Workflow

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